

# importance of using fresh DMSO for BSJ-03-123 solubility

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## Compound of Interest

Compound Name: BSJ-03-123

Cat. No.: B2452121

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## Technical Support Center: BSJ-03-123

This technical support center provides guidance for researchers, scientists, and drug development professionals on the optimal handling and use of **BSJ-03-123**, with a specific focus on achieving consistent solubility.

## Troubleshooting Guide

This guide addresses specific issues that may arise during the preparation of **BSJ-03-123** solutions.

Issue: **BSJ-03-123** powder is not fully dissolving in DMSO.

If you are experiencing difficulty dissolving **BSJ-03-123**, consider the following troubleshooting steps:

- **Verify DMSO Quality:** Multiple suppliers explicitly state that moisture-absorbing DMSO reduces the solubility of **BSJ-03-123**.<sup>[1][2]</sup> Ensure you are using a fresh, unopened bottle of high-purity, anhydrous DMSO.
- **Gentle Warming:** Briefly and gently warm the solution to 37°C to aid dissolution.<sup>[3][4]</sup>
- **Mechanical Agitation:** Use a vortex or sonicator to facilitate the dissolution process.<sup>[3][5]</sup>

- **Check Concentration:** Ensure the intended concentration of your stock solution does not exceed the known solubility limits of **BSJ-03-123** in DMSO.

Issue: Previously dissolved **BSJ-03-123** has precipitated out of solution upon storage.

Precipitation of a previously dissolved compound can occur for several reasons:

- **Improper Storage:** Ensure your stock solution is stored correctly. For long-term storage, it is recommended to store aliquots at -80°C to minimize freeze-thaw cycles.<sup>[1]</sup>
- **Solvent Evaporation:** Check for any potential evaporation of the solvent, which would increase the compound's concentration beyond its solubility limit.
- **Moisture Absorption:** If the container is not sealed properly, the hygroscopic nature of DMSO can lead to water absorption, which will reduce the solubility of **BSJ-03-123**.<sup>[1][2]</sup>

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **BSJ-03-123**?

The recommended solvent for preparing stock solutions of **BSJ-03-123** is high-purity, anhydrous dimethyl sulfoxide (DMSO).<sup>[1][2][6]</sup>

Q2: What is the maximum solubility of **BSJ-03-123** in DMSO?

**BSJ-03-123** is soluble in DMSO up to 100 mg/mL, which is equivalent to 106.72 mM.<sup>[1]</sup> Some sources also report solubility up to 100 mM.<sup>[6]</sup>

Q3: Why is it critical to use fresh DMSO for dissolving **BSJ-03-123**?

DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere.<sup>[7][8][9]</sup> This absorbed water content significantly reduces the solubility of hydrophobic compounds like **BSJ-03-123**.<sup>[1][2]</sup> Using fresh, anhydrous DMSO is crucial for achieving the maximum and most consistent solubility.

Q4: What are the visual signs of aged or degraded DMSO?

While there may not be obvious visual signs in the DMSO itself, the most telling sign is the reduced solubility of your compound. If you observe that **BSJ-03-123** is not dissolving as expected, the age and quality of the DMSO should be your primary suspect. Some anecdotal evidence suggests that old, opened bottles of DMSO can develop a "fishy, evil, stink".

Q5: How should I properly store and handle DMSO to maintain its quality?

To ensure the quality of your DMSO, follow these storage and handling best practices:

- **Storage:** Store DMSO in a cool, dry place away from direct sunlight in a tightly sealed, airtight container.[\[10\]](#)[\[11\]](#) Glass containers are preferable.[\[10\]](#)
- **Handling:** When not in use, keep the container tightly sealed to prevent moisture absorption. For critical applications, consider using a syringe with a needle to withdraw the solvent through a septum to minimize air exposure.

Q6: My **BSJ-03-123** dissolved in fresh DMSO, but precipitated when I diluted it into my aqueous cell culture medium. What should I do?

This is a common issue for compounds with low aqueous solubility. Here are some strategies to prevent this:

- **Final DMSO Concentration:** Keep the final concentration of DMSO in your cell culture medium as low as possible, typically below 0.5%, to avoid both solubility issues and cytotoxicity.[\[3\]](#)[\[5\]](#)[\[12\]](#)
- **Stepwise Dilution:** Perform serial dilutions of your DMSO stock in the cell culture medium rather than adding the concentrated stock directly.[\[13\]](#)
- **Rapid Mixing:** Add the **BSJ-03-123** solution to the medium while vortexing or gently mixing to quickly disperse the compound and prevent localized high concentrations that can lead to precipitation.[\[3\]](#)

## Data Summary

The following table summarizes the key solubility and storage information for **BSJ-03-123**.

Parameter	Value	Reference
Chemical Formula	C47H56N10O11	[1][6]
Molecular Weight	937.01 g/mol	[1][14]
Recommended Solvent	High-purity, anhydrous DMSO	[1][2][6]
Solubility in DMSO	100 mg/mL (106.72 mM)	[1]
Powder Storage	-20°C for up to 3 years	[1]
Stock Solution Storage	-80°C for up to 1 year; -20°C for up to 1 month	[1]

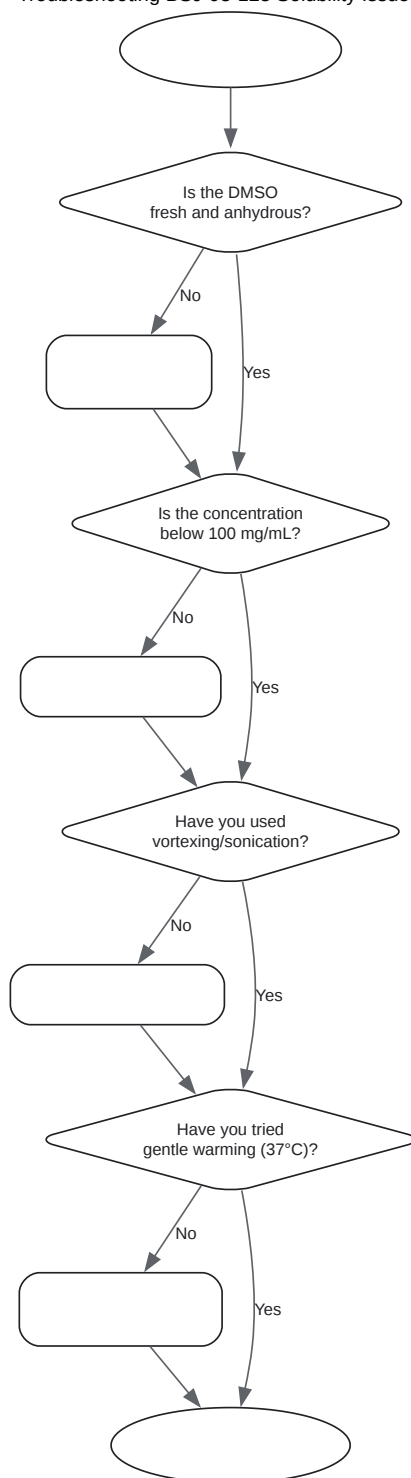
## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution of **BSJ-03-123** in Fresh DMSO

- Preparation: Allow the vial of **BSJ-03-123** powder and a new, unopened bottle of anhydrous DMSO to come to room temperature.
- Calculation: Calculate the required volume of DMSO to add to the **BSJ-03-123** powder to achieve a 10 mM concentration. For example, for 1 mg of **BSJ-03-123** (MW = 937.01), you would add 106.7 µL of DMSO.
- Dissolution: Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **BSJ-03-123** powder.
- Mixing: Vortex the vial until the powder is completely dissolved. If necessary, gently warm the vial in a 37°C water bath for a few minutes to aid dissolution.
- Visual Inspection: Visually confirm that the solution is clear and free of any particulate matter.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in tightly sealed vials. Store the aliquots at -80°C for long-term storage.

## Visualizations

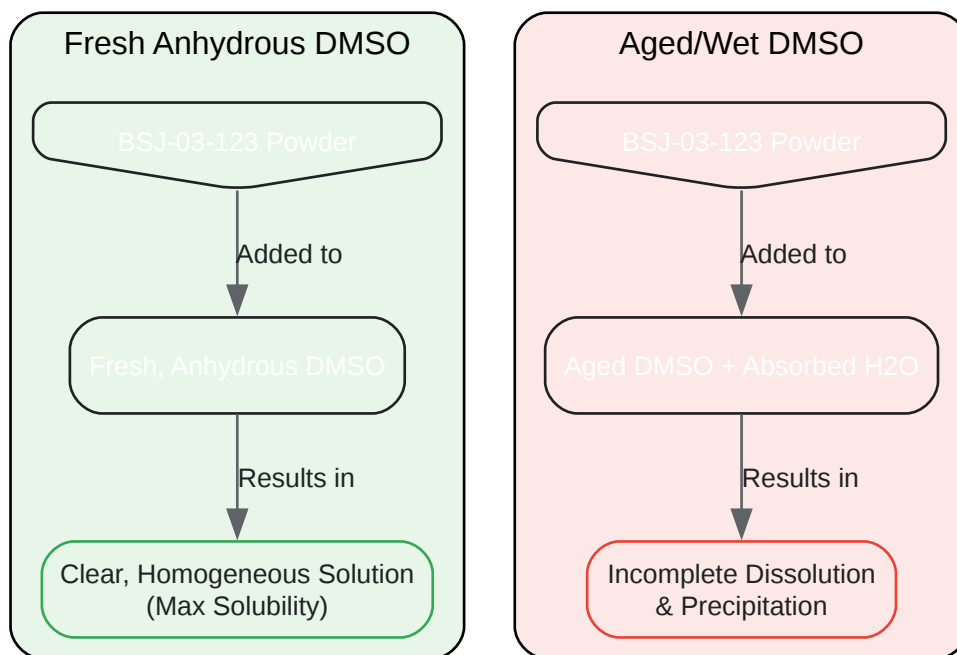
## Troubleshooting BSJ-03-123 Solubility Issues



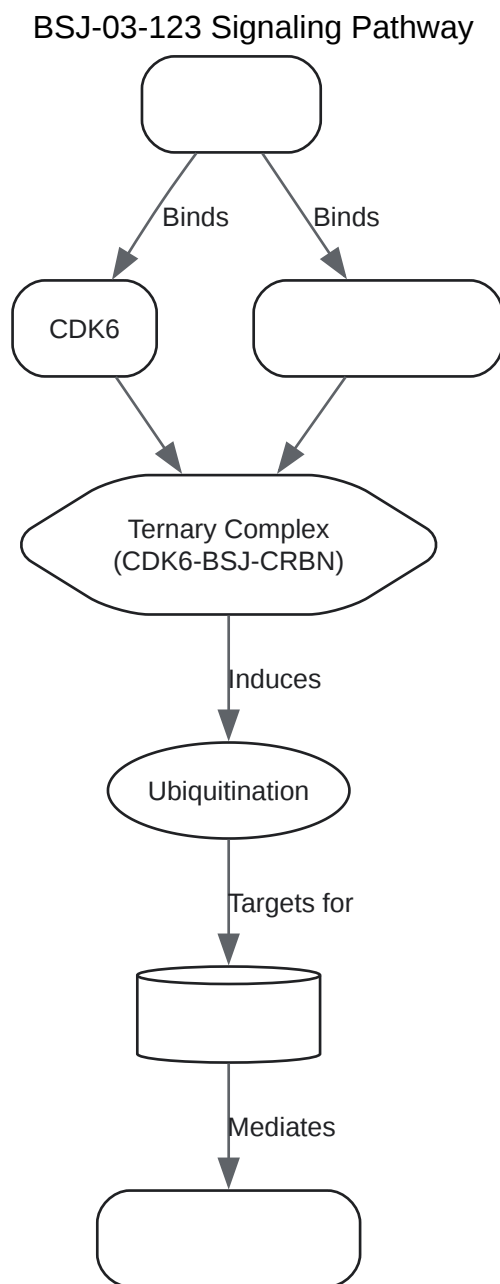
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Caption: A workflow for troubleshooting common solubility issues with **BSJ-03-123**.

## Impact of Aged DMSO on BSJ-03-123 Solubility

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Caption: The detrimental effect of aged, moisture-containing DMSO on the solubility of **BSJ-03-123**.



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Caption: The mechanism of action of **BSJ-03-123** as a PROTAC for CDK6 degradation.

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